

Application Notes and Protocols for PLX51107 In Vitro Assays

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Compound of Interest

Compound Name: PLX51107

Cat. No.: B610136

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Introduction

PLX51107 is a potent and selective small-molecule inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins, demonstrating a modest preference for the first bromodomain (BD1) over the second (BD2).^{[1][2][3]} By binding to the acetylated lysine recognition motifs of BET proteins, **PLX51107** disrupts chromatin remodeling and gene expression, leading to the suppression of key oncogenes such as c-MYC.^{[3][4]} This mechanism underlies its anti-proliferative and pro-apoptotic effects in various cancer models, including hematological malignancies and solid tumors.^{[1][5]} These application notes provide detailed protocols for key in vitro assays to characterize the activity of **PLX51107**.

Data Presentation

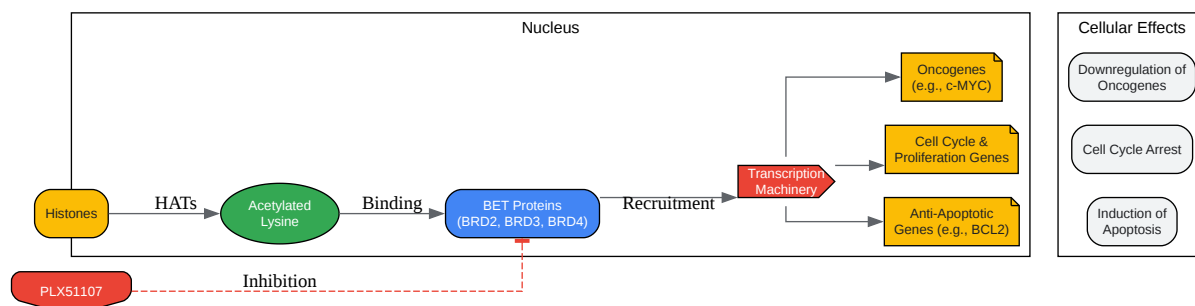
Binding Affinity of PLX51107 for BET Bromodomains

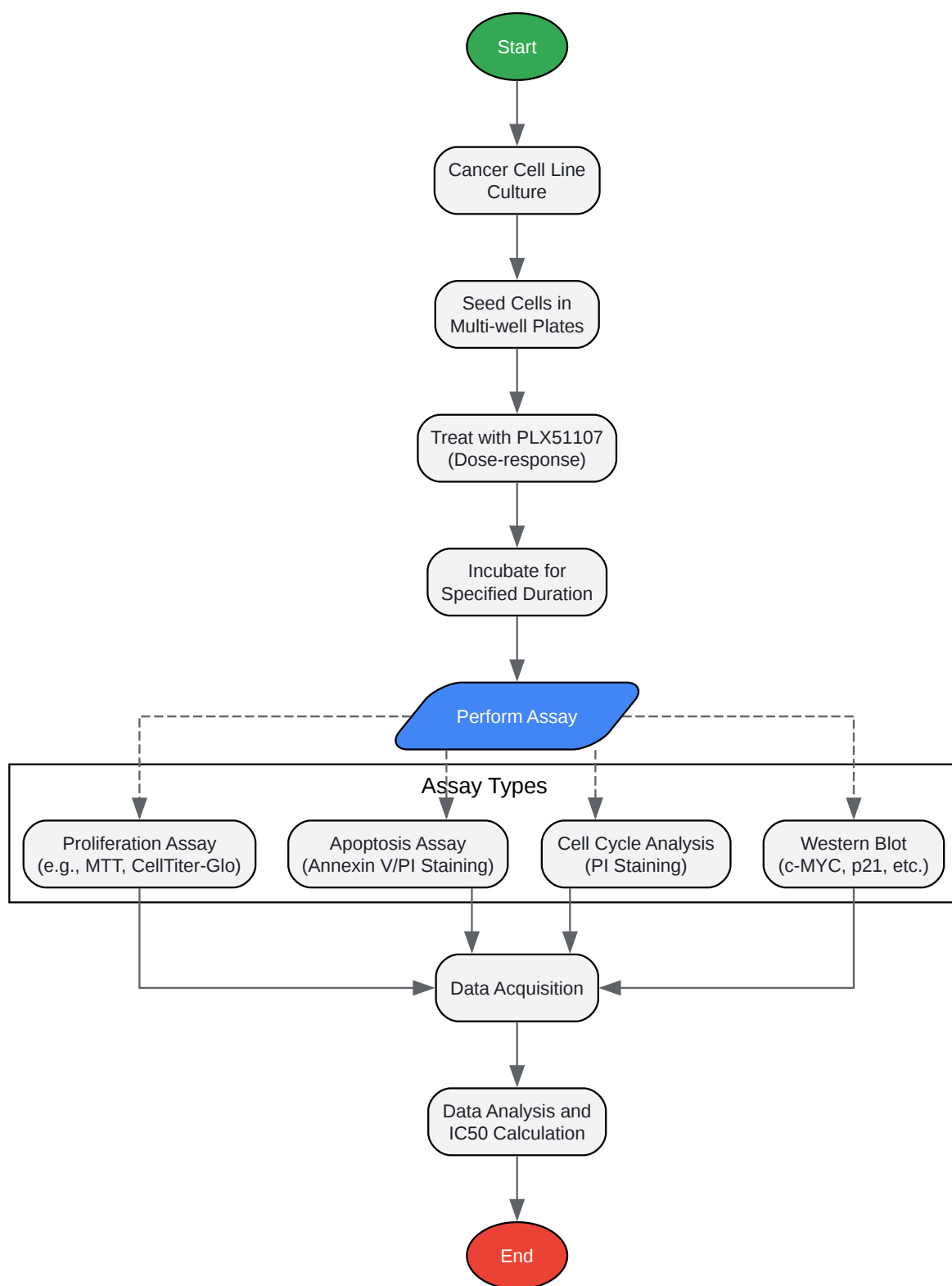
Target Protein	Bromodomain	Binding Affinity (K _d) (nM)
BRD2	BD1	1.6[1][2][3]
BD2	5.9[1][2][3]	
BRD3	BD1	2.1[1][2][3]
BD2	6.2[1][2][3]	
BRD4	BD1	1.7[1][2][3]
BD2	6.1[1][2][3]	
BRDT	BD1	5.0[1][2][3]
BD2	120[1][2][3]	
CBP	Bromodomain	~100[1][2][3]
EP300 (p300)	Bromodomain	~100[1][2][3]

In Vitro Anti-proliferative Activity of PLX51107 in Cancer Cell Lines

Cell Line	Cancer Type	IC ₅₀ (μM)
CCRF-CEM	Acute Lymphoblastic Leukemia	0.020[2]
MV4-11	Acute Myeloid Leukemia	0.17
MOLM-13	Acute Myeloid Leukemia	1.8
OCI-AML3	Acute Myeloid Leukemia	0.2
Kasumi-1	Acute Myeloid Leukemia	0.2
VM-CUB1	Urothelial Carcinoma	2[1]
UM-UC-3	Urothelial Carcinoma	8.8[1]
HBLAK	Urothelial Carcinoma	0.6[1]

Signaling Pathway and Experimental Workflow





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. medchemexpress.com [medchemexpress.com]
- 4. selleckchem.com [selleckchem.com]
- 5. opnabio.com [opnabio.com]
- To cite this document: BenchChem. [Application Notes and Protocols for PLX51107 In Vitro Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610136#plx51107-in-vitro-assay-protocol]

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